

Technical Guide: Safety and Handling of 2-Chloro-5-hydrazinylpyrazine

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Compound of Interest

Compound Name: 2-Chloro-5-hydrazinylpyrazine

Cat. No.: B1285385

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **2-Chloro-5-hydrazinylpyrazine** (CAS No. 299441-13-7). The information is compiled to ensure safe laboratory practices for professionals involved in research and development.

Compound Identification and Properties

2-Chloro-5-hydrazinylpyrazine is an organic compound utilized as an intermediate in the pharmaceutical and dye industries.^[1] Its structural and physical properties are summarized below.

Table 1: Physical and Chemical Properties of **2-Chloro-5-hydrazinylpyrazine**

Property	Value	Source
CAS Number	299441-13-7	[1][2]
Molecular Formula	C ₄ H ₅ ClN ₄	[1]
Molecular Weight	144.56 g/mol	[1]
Appearance	White crystal or crystalline powder	[1]
Melting Point	137-138 °C	[1]
Boiling Point (Predicted)	254.8 ± 50.0 °C	[1][3]
Density (Predicted)	1.63 ± 0.1 g/cm ³	[1]
Solubility	Low solubility in water; soluble in alcohols and ketones.	[1]
Storage Temperature	2-8°C, or in a freezer under -20°C. Keep in a dark, dry place.	[1][4][5]

Hazard Identification and GHS Classification

While the toxicological properties of **2-Chloro-5-hydrazinylpyrazine** have not been fully investigated, the available data indicates it should be handled with caution.[2] It is known to be an irritant and may be harmful if ingested or inhaled.[2] The material is irritating to mucous membranes and the upper respiratory tract.[2]

Precautionary Statements: The following precautionary statements are advised[2]:

- P233: Keep container tightly closed.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P305+351+338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P411+235: Store at temperatures not exceeding 8°C. Keep cool.

Experimental Protocols: Safe Handling and Use

Adherence to strict laboratory protocols is essential when working with this compound.

General Handling Protocol

- Engineering Controls: Always handle **2-Chloro-5-hydrazinylpyrazine** in a chemical fume hood to ensure adequate ventilation.^[2] Safety showers and eyewash stations must be readily available.^[2]
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times. This includes chemical-resistant gloves, safety goggles, and protective clothing.^{[1][2]}
- Avoiding Exposure: Do not breathe dust or vapor.^[2] Avoid contact with eyes, skin, and clothing.^{[1][2]}
- Hygiene: Wash hands thoroughly with soap and water after handling.^[2] Do not eat, drink, or smoke in the laboratory.

Spill Response Protocol

- Immediate Action: Evacuate the area and ventilate.
- Containment: Scoop up solid material or absorb liquid material with an inert absorbent.^[2]
- Collection: Place the contained material into a suitable, sealed container for disposal.^[2]
- Decontamination: Wash the spill area thoroughly after material pickup is complete.^[2]

Disposal Protocol

Dispose of **2-Chloro-5-hydrazinylpyrazine** and its containers in accordance with all local, regional, and national regulations. This should be done through an approved waste disposal plant.

Exposure Controls and Personal Protection

A comprehensive approach to exposure control involves a combination of engineering controls and personal protective equipment.

Table 2: Exposure Control and Personal Protection Measures

Control Parameter	Specification	Source
Engineering Controls	Use only in a chemical fume hood. Ensure safety shower and eyewash stations are available.	[2]
Eye/Face Protection	Wear protective safety goggles or a face shield.	[1][2]
Skin Protection	Wear chemical-resistant gloves and protective clothing. Chemical-resistant boots are also recommended.	[1][2]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or exposure limits are exceeded.	[1]
Hygiene Measures	After contact with skin, wash immediately. Wash contaminated clothing before reuse.	[2]

First Aid Measures

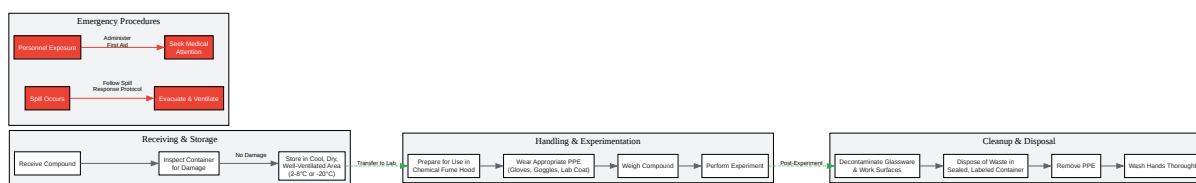
In the event of exposure, immediate and appropriate first aid is critical.

- Eye Contact: Immediately rinse with clean, running water for at least 15 minutes, keeping eyelids open. Seek medical attention.[2]

- Skin Contact: Wash the affected area with generous quantities of running water and non-abrasive soap. Cover the area with an emollient and seek medical attention.[2]
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[2]
- Ingestion: If swallowed, rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-Chloro-5-hydrazinylpyrazine** in a laboratory setting.



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Caption: Workflow for safe handling of **2-Chloro-5-hydrazinylpyrazine**.

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